L-803087: A Comparative Guide to its Efficacy in Cellular Models

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Compound of Interest		
Compound Name:	L-803087	
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This guide provides a comprehensive comparison of the efficacy of **L-803087**, a selective somatostatin receptor 4 (SSTR4) agonist, across various cell lines. Its performance is benchmarked against other notable SSTR4 agonists, supported by experimental data and detailed protocols to aid in the design and interpretation of future research.

Comparative Efficacy of SSTR4 Agonists

The following table summarizes the quantitative data on the efficacy of **L-803087** and alternative SSTR4 agonists in different cell line models. The data highlights the potency and functional activity of these compounds in assays measuring receptor binding and downstream signaling events.

Compound	Cell Line	Assay Type	Parameter	Value	Reference
L-803087	CHO-K1 (expressing human SSTR4)	[^{35}S]GTPγS Binding	EC_{50}	~10 nM	[1]
J-2156	CHO-K1 (expressing human SSTR4)	cAMP Inhibition	IC_{50}	0.05 nM	[2]
	CHO-K1 (expressing rat SSTR4)	cAMP Inhibition	IC_{50}	0.07 nM	[2]
	CHO-K1 (expressing human SSTR4)	Radioligand Binding	K_i	1.2 nM	[2]
NNC 26-9100	CHO-K1 (expressing SSTR4)	[^{35}S]GTPγS Binding	EC_{50}	2 nM	[3]
	BV2 (microglial cells)	Cell Viability	-	Increased cell number	
TT-232	Multiple Tumor Cell Lines (HT-29, SW620, K-562, etc.)	Apoptosis Assay	-	Induced apoptosis	
	Colon 26 (in vivo)	Tumor Growth Inhibition	-	70% inhibition at 750 µg/kg	

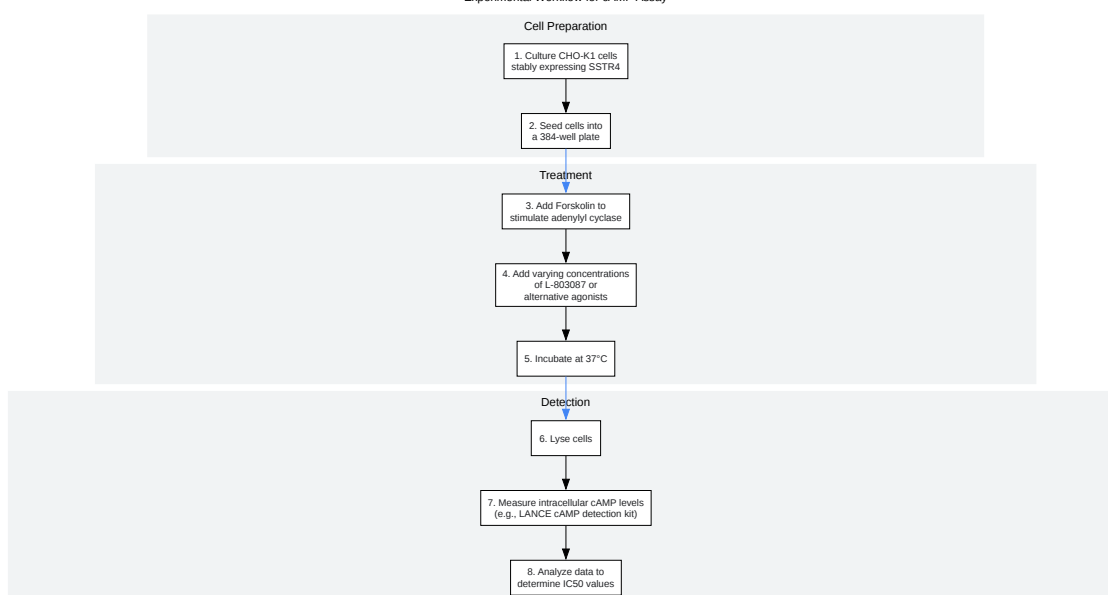## Signaling Pathway and Experimental Workflow

The activation of SSTR4 by agonists like **L-803087** initiates a signaling cascade that modulates cellular function. The diagrams below illustrate this pathway and a typical experimental workflow for assessing compound efficacy.

SSTR4 Signaling Pathway

| L-803087 (SSTR4 Agonist) | →Binds to→ | SSTR4 Receptor | →Activates→ | Gi/o Protein | →Inhibits→ | Adenylyl Cyclase | | ATP | →Conversion→ | cAMP | →Activates→ | Protein Kinase A (PKA) | →Phosphorylates Targets→ | Cellular Response (e.g., inhibition of neurotransmitter release) |

Caption: SSTR4 Signaling Pathway

Experimental Workflow for cAMP Assay

Cell Preparation

1. Culture CHO-K1 cells stably expressing SSTR4

2. Seed cells into a 384-well plate

Treatment

3. Add Forskolin to stimulate adenylyl cyclase

4. Add varying concentrations of L-803087 or alternative agonists

5. Incubate at 37°C

Detection

6. Lyse cells

7. Measure intracellular cAMP levels (e.g., LANCE cAMP detection kit)

8. Analyze data to determine IC50 values

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References

- 1. Frontiers | In Silico, In Vitro and In Vivo Pharmacodynamic Characterization of Novel Analgesic Drug Candidate Somatostatin SST4 Receptor Agonists [frontiersin.org]

- 2. medchemexpress.com [medchemexpress.com]

- 3. medchemexpress.com [medchemexpress.com]

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